

Structure Elucidation of 5-(2-Aminopyridyl)amide Oxime: A Technical Guide

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Compound of Interest

Compound Name: 5-(2-Aminopyridyl)amide oxime

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This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of the novel compound, **5-(2-Aminopyridyl)amide oxime**. While this molecule is listed as a synthetic intermediate, detailed characterization data is not widely published.^{[1][2][3][4][5]} Therefore, this document serves as a detailed framework, outlining the expected results and prescribed protocols based on established principles of organic spectroscopy and crystallography for analogous structures.

The formal name for this compound is 6-amino-N-hydroxy-3-pyridinecarboximidamide.^{[4][5]} Its molecular formula is $C_6H_8N_4O$, with a molecular weight of 152.15 g/mol.^{[1][4]}

Spectroscopic and Analytical Characterization

The primary step in structure elucidation involves a suite of spectroscopic techniques to determine the molecular formula, identify functional groups, and map the atomic connectivity.

1.1. Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is essential for confirming the molecular formula. The expected monoisotopic mass is calculated and compared against the measured value.

Parameter	Expected Value
Molecular Formula	C ₆ H ₈ N ₄ O
Calculated Exact Mass	152.0698 u
Expected M+H ⁺	153.0776 u

Table 1: Expected High-Resolution Mass Spectrometry Data.

The fragmentation pattern in the mass spectrum would likely show characteristic losses, such as the loss of the amino group (-NH₂) or cleavage of the pyridine ring, providing further structural clues.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

1.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule. The spectrum is expected to show characteristic absorption bands for the amine, pyridine ring, and amide oxime moieties.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Description
O-H Stretch	3600-3150 (broad)	Hydroxyl group of the oxime. [11] [12]
N-H Stretch	3400-3200 (two bands)	Primary amine (-NH ₂) group. [13]
C=N Stretch (Pyridine)	~1600	Aromatic ring stretching.
C=N Stretch (Oxime)	~1665	Carbon-nitrogen double bond of the oxime. [11] [14]
N-O Stretch	~945	Nitrogen-oxygen single bond of the oxime. [11]

Table 2: Predicted Infrared Absorption Frequencies.

1.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of a molecule.^{[15][16][17][18]} A combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is required for unambiguous assignment.^[16]

Predicted ^1H and ^{13}C NMR Data (in DMSO- d_6)

Position	^{13}C Shift (ppm)	^1H Shift (ppm)	Multiplicity	Integration
C2	~158	-	-	-
C3	~108	8.1	d	1H
C4	~138	7.5	dd	1H
C5	~114	6.5	d	1H
C6 (C=NOH)	~145	-	-	-
NH ₂	-	6.2	s (br)	2H
=NOH	-	10.5	s (br)	1H
C(NH ₂)NOH	-	5.8	s (br)	2H

Table 3: Predicted NMR Spectral Data. Chemical shifts are estimates based on known data for 2-aminopyridine and related derivatives.^{[19][20][21][22][23]}

X-ray Crystallography

The definitive confirmation of the molecular structure is achieved through single-crystal X-ray diffraction.^{[24][25]} This technique provides precise atomic coordinates, bond lengths, and bond angles, revealing the three-dimensional arrangement of atoms in the crystal lattice.^[24]

Amidoximes, in particular, are known to form interesting intermolecular interactions, such as hydrogen-bonded dimers or catemers in the solid state.^[26]

Parameter	Typical Value Range
Crystal System	Monoclinic or Orthorhombic
Space Group	P2 ₁ /c or P-1 (common for such molecules)
Unit Cell Dimensions	a, b, c (Å); α , β , γ (°)
R-factor	< 0.05 for a well-refined structure

Table 4: Hypothetical Crystallographic Data Parameters.

Experimental Protocols

3.1. NMR Spectroscopy^{[15][16][17]}

- Sample Preparation: Dissolve 5-10 mg of purified **5-(2-Aminopyridyl)amide oxime** in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).^{[15][16]}
- Data Acquisition: Acquire ¹H, ¹³C, DEPT-135, COSY, HSQC, and HMBC spectra on a 400 MHz or higher field NMR spectrometer.
- Processing: Process the acquired data using appropriate software (e.g., MestReNova, TopSpin). Reference the spectra to the residual solvent signal of DMSO (δ H = 2.50 ppm, δ C = 39.52 ppm).
- Analysis: Integrate the ¹H spectrum, assign multiplicities, and use the 2D spectra to establish proton-proton and proton-carbon correlations to build the molecular structure.

3.2. High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Prepare a dilute solution (approx. 1 mg/mL) of the compound in a suitable solvent such as methanol or acetonitrile.
- Infusion: Infuse the sample solution into an ESI-TOF or Orbitrap mass spectrometer.
- Data Acquisition: Acquire the mass spectrum in positive ion mode to observe the [M+H]⁺ ion.

- Analysis: Determine the exact mass of the molecular ion and use software to generate a predicted molecular formula based on the high-precision mass measurement.

3.3. Infrared (IR) Spectroscopy

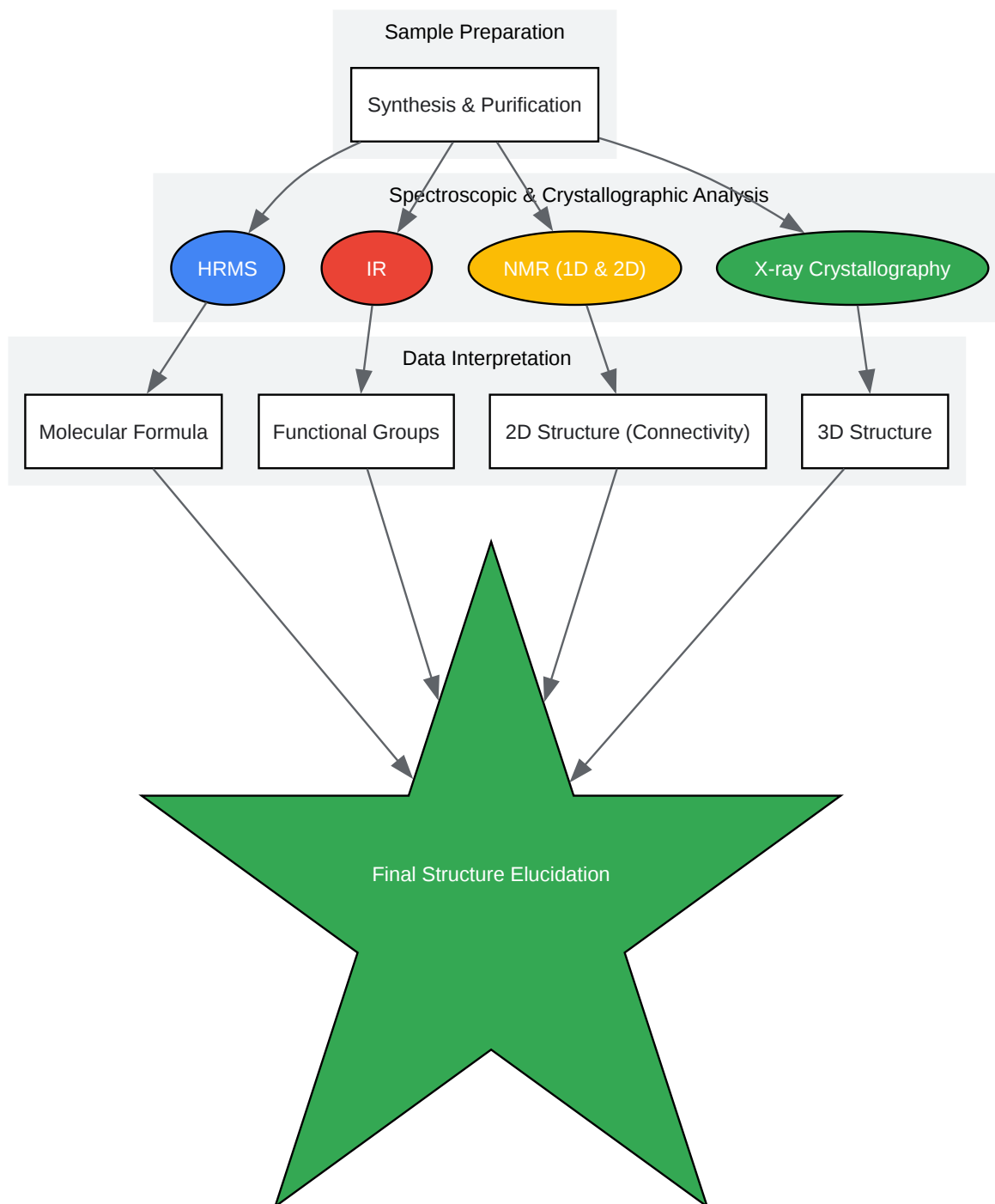
- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the solid sample with dry potassium bromide powder and pressing it into a transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the IR spectrum over the range of 4000-400 cm^{-1} .
- Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

3.4. Single-Crystal X-ray Diffraction[\[24\]](#)[\[25\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

- Crystal Growth: Grow single crystals of suitable quality (typically >0.1 mm in all dimensions) by slow evaporation of a saturated solution or by vapor diffusion.[\[25\]](#)[\[27\]](#)
- Crystal Mounting: Carefully mount a selected single crystal on a goniometer head.[\[24\]](#)
- Data Collection: Place the crystal in a diffractometer and collect diffraction data at a low temperature (e.g., 100 K) using a monochromatic X-ray source.[\[25\]](#)
- Structure Solution and Refinement: Process the diffraction data to determine the unit cell and space group.[\[29\]](#) Solve the structure using direct methods and refine the atomic positions and thermal parameters to achieve a final, accurate molecular structure.[\[25\]](#)

Visualizations

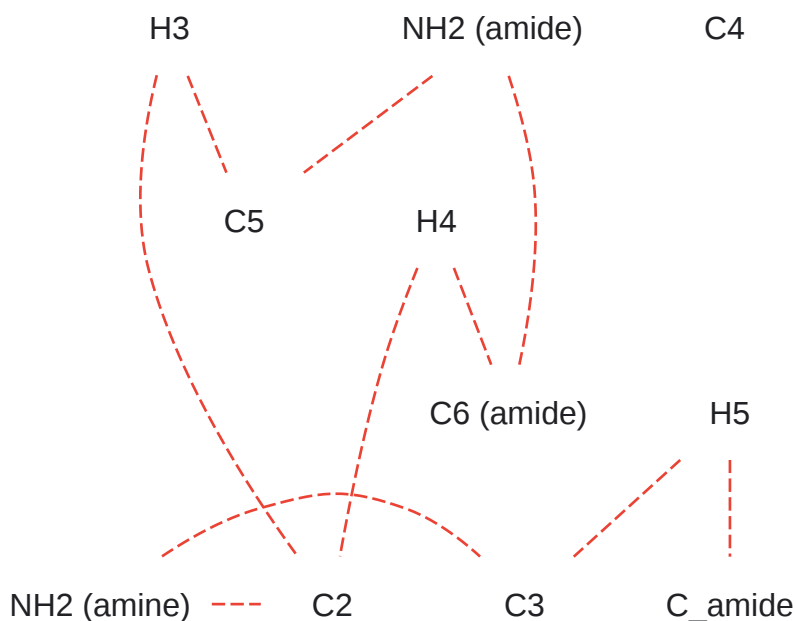
Caption: Chemical structure of **5-(2-Aminopyridyl)amide oxime**.



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Caption: Experimental workflow for structure elucidation.

Key Predicted HMBC Correlations



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Caption: Predicted key HMBC correlations for structural assignment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. 5-(2-Aminopyridyl)amide oxime|468068-28-2|安捷凯 [anjiechem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. 5-(2-Aminopyridyl)amide oxime | CAS 468068-28-2 | Cayman Chemical | Biomol.de [biomol.com]

- 6. Fingerprinting fragments of fragile interstellar molecules: dissociation chemistry of pyridine and benzonitrile revealed by infrared spectroscopy and ... - Faraday Discussions (RSC Publishing) DOI:10.1039/D3FD00015J [pubs.rsc.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. cdnsciencepub.com [cdnsciencepub.com]
- 9. Pyridine [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
- 11. Oxime - Wikipedia [en.wikipedia.org]
- 12. cdnsciencepub.com [cdnsciencepub.com]
- 13. spectroscopyonline.com [spectroscopyonline.com]
- 14. Amidoximes and Oximes: Synthesis, Structure, and Their Key Role as NO Donors - PMC [pmc.ncbi.nlm.nih.gov]
- 15. benchchem.com [benchchem.com]
- 16. benchchem.com [benchchem.com]
- 17. NMR Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 18. api.pageplace.de [api.pageplace.de]
- 19. tandfonline.com [tandfonline.com]
- 20. researchgate.net [researchgate.net]
- 21. Efficient Synthesis of 2-Aminopyridine Derivatives: Antibacterial Activity Assessment and Molecular Docking Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 22. rsc.org [rsc.org]
- 23. 2-Aminopyridine(504-29-0) ¹H NMR spectrum [chemicalbook.com]
- 24. creative-biostructure.com [creative-biostructure.com]
- 25. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 26. pubs.acs.org [pubs.acs.org]
- 27. Preparation of Single Crystals for X-ray Diffraction | Department of Chemistry | UZH [chem.uzh.ch]
- 28. scribd.com [scribd.com]
- 29. portlandpress.com [portlandpress.com]

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